Spectroscopic Characterization of 2-Cyanoisonicotinic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Cyanoisonicotinic acid*
CAS No.:	*161233-97-2*
Cat. No.:	*B060463*

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Abstract

This technical guide provides a comprehensive analysis of the spectroscopic properties of **2-Cyanoisonicotinic acid** (CAS 161233-97-2), a key heterocyclic building block in medicinal and materials chemistry. Due to the absence of publicly available experimental spectra in major databases, this document presents a detailed, predicted spectroscopic profile based on established principles and data from analogous structures. We will delve into the theoretical underpinnings and expected data for Proton Nuclear Magnetic Resonance (^{1}H NMR), Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopy. This guide is intended for researchers, scientists, and drug development professionals, offering field-proven insights into experimental design and data interpretation for the structural elucidation of this and similar compounds.

Introduction to 2-Cyanoisonicotinic Acid

2-Cyanoisonicotinic acid, also known as 2-cyano-4-pyridinecarboxylic acid, is a disubstituted pyridine derivative featuring both a nitrile (-C≡N) and a carboxylic acid (-COOH) functional group. Its rigid, functionalized heterocyclic scaffold makes it a valuable intermediate in the

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synthesis of complex molecules, including xanthine oxidase inhibitors used in therapeutic applications. Accurate structural confirmation is paramount, and a multi-technique spectroscopic approach is the gold standard for this purpose. This guide will walk through the expected spectroscopic signatures that confirm the molecular structure of this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **2-Cyanoisonicotinic acid**, we will analyze both ^{1}H and ^{13}C NMR.

Predicted ^{1}H NMR Spectrum

The ^{1}H NMR spectrum provides information on the number, environment, and connectivity of protons in a molecule.

- Sample Preparation: Dissolve approximately 5-10 mg of **2-Cyanoisonicotinic acid** in 0.7 mL of a suitable deuterated solvent, such as dimethyl sulfoxide-d_6 (DMSO-d_6).
    - Expert Insight: DMSO-d_6 is the solvent of choice for this analysis. Its high polarity effectively dissolves the polar analyte, and its ability to form hydrogen bonds allows for the observation of the exchangeable carboxylic acid proton, which would be lost in solvents like D_2O.
- Instrument Setup: Acquire the spectrum on a 400 MHz or higher field NMR spectrometer.
- Data Acquisition: Record the spectrum over a range of 0-15 ppm. Use a sufficient number of scans to achieve a good signal-to-noise ratio. Tetramethylsilane (TMS) is used as an internal standard (δ 0.00 ppm).

The pyridine ring of **2-Cyanoisonicotinic acid** contains three aromatic protons. Their chemical shifts are influenced by the anisotropic effect of the ring and the electronic effects of the electron-withdrawing nitrile and carboxylic acid groups.

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} Caption: Structure of **2-Cyanoisonicotinic acid** with atom numbering.

- H-6: This proton is ortho to the nitrogen atom, which is strongly deshielding. It is expected to appear furthest downfield, likely as a doublet. Predicted shift: δ 8.8 - 9.0 ppm.
- H-3: This proton is situated between the two electron-withdrawing groups. While not directly ortho to the nitrogen, the combined influence of the adjacent cyano group and the meta carboxylic acid group will deshield it significantly. It should appear as a singlet or a very narrow doublet. Predicted shift: δ 8.4 - 8.6 ppm.
- H-5: This proton is meta to the nitrogen and ortho to the carboxylic acid group. It is expected to be the most upfield of the aromatic protons, appearing as a doublet. Predicted shift: δ 8.0 - 8.2 ppm.
- -COOH: The carboxylic acid proton is highly deshielded and typically appears as a broad singlet due to hydrogen bonding and chemical exchange. Its chemical shift is highly dependent on concentration and temperature. Predicted shift: δ 13.0 - 14.0 ppm.

Proton	**Predicted Chemical Shift (δ, ppm)**	**Predicted Multiplicity**
H-6	8.8 - 9.0	Doublet (d)
H-3	8.4 - 8.6	Singlet (s) or narrow d
H-5	8.0 - 8.2	Doublet (d)
-COOH	13.0 - 14.0	Broad Singlet (br s)

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum provides a signal for each unique carbon atom in the molecule, offering direct insight into the carbon skeleton.

- Sample Preparation: Use the same sample prepared for ^{1}H NMR. A higher concentration (20-50 mg) may be beneficial due to the lower natural abundance of ^{13}C.
- Instrument Setup: Acquire the spectrum on a 100 MHz or higher spectrometer.

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- Data Acquisition: Use a proton-decoupled pulse sequence to obtain a spectrum where each carbon signal appears as a singlet. The spectral window should be set from 0 to 200 ppm.

The molecule has seven unique carbon atoms. Their predicted chemical shifts are based on data from similar cyanopyridine and pyridine carboxylic acid derivatives[1][2].

Carbon Atom	**Predicted Chemical Shift (δ, ppm)**	**Rationale**
C=O (Carboxyl)	165 - 170	Typical range for carboxylic acid carbons.
C-4 (ipso-COOH)	148 - 152	Downfield due to attachment to COOH and ring position.
C-6	150 - 154	Downfield due to proximity to electronegative ring nitrogen.
C-2 (ipso-CN)	135 - 140	Downfield shift from cyano group substitution.
C-5	125 - 128	Aromatic CH carbon.
C-3	120 - 124	Aromatic CH carbon, influenced by adjacent CN.
C≡N (Nitrile)	115 - 118	Characteristic range for nitrile carbons.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol: IR

- Sample Preparation: Prepare a potassium bromide (KBr) pellet by mixing a small amount of the solid sample (approx. 1 mg) with ~100 mg of dry KBr powder and pressing it into a transparent disk. Alternatively, use an Attenuated Total Reflectance (ATR) accessory.

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- Expert Insight: The KBr pellet method is a classic and reliable technique for solid samples, providing a clean spectrum without solvent interference. ATR is a modern, faster alternative that requires minimal sample preparation.

- Instrument Setup: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Scan the sample over the mid-infrared range (4000 - 400 cm^{-1}).

Data Interpretation (Predicted)

The IR spectrum of **2-Cyanoisonicotinic acid** is expected to show several characteristic absorption bands corresponding to its functional groups[3][4][5].

Wavenumber (cm^{-1})	Vibration Type	Functional Group	Expected Intensity
3300 - 2500	O-H stretch	Carboxylic Acid	Broad, Strong
~3100	C-H stretch	Aromatic	Medium
2240 - 2220	C≡N stretch	Aromatic Nitrile	Medium, Sharp
1720 - 1700	C=O stretch	Carboxylic Acid	Strong
1600 - 1450	C=C / C=N stretch	Pyridine Ring	Medium-Strong
~1300	C-O stretch / O-H bend	Carboxylic Acid	Medium

The very broad O-H absorption is a hallmark of a hydrogen-bonded carboxylic acid. The C≡N stretch appears in a relatively clean region of the spectrum, and its position just below 2230 cm^{-1} is indicative of conjugation with the aromatic ring[5].

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule, particularly those involving π-electrons and heteroatoms.

Experimental Protocol: UV-Vis

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- Sample Preparation: Prepare a dilute solution of the compound (e.g., 10^{-4} to 10^{-5} M) in a UV-transparent solvent such as ethanol, methanol, or acetonitrile.
- Instrument Setup: Use a dual-beam UV-Vis spectrophotometer.
- Data Acquisition: Scan the solution over a wavelength range of approximately 200-400 nm, using the pure solvent as a reference blank.

Data Interpretation (Predicted)

The pyridine ring conjugated with both a cyano and a carboxylic acid group constitutes a chromophore that will absorb UV light, primarily through π→π* electronic transitions. The parent isonicotinic acid shows absorption maxima around 214 nm and 264 nm[6]. The addition of the electron-withdrawing cyano group is expected to cause a bathochromic (red) shift in these absorptions.

- λ_max 1: Expected around 220-230 nm.
- λ_max 2: Expected around 270-285 nm.

These absorptions correspond to the π→π* transitions within the conjugated aromatic system. A weaker n→π* transition associated with the nitrogen lone pair and the carbonyl group may also be present but could be obscured by the stronger π→π* bands.

Integrated Spectroscopic Analysis Workflow

The definitive structural confirmation of a compound like **2-Cyanoisonicotinic acid** relies not on a single technique, but on the cohesive interpretation of all data. The workflow below illustrates the logical process of using this guide's predicted data to analyze an unknown sample.

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Conclusion

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While experimental spectra for **2-Cyanoisonicotinic acid** are not readily available in public repositories, a robust and reliable spectroscopic profile can be predicted based on fundamental principles and comparison with related structures. This guide provides a detailed framework for researchers to understand, acquire, and interpret the NMR, IR, and UV-Vis data necessary to unequivocally confirm the structure and purity of this important chemical intermediate. The confluence of these techniques provides a self-validating system, ensuring high confidence in the final structural assignment.

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- To cite this document: BenchChem. [Spectroscopic Characterization of 2-Cyanoisonicotinic Acid: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b060463/docs#spectroscopic-characterization-of-2-cyanoisonicotinic-acid-a-technical-guide]

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